

In-Depth Technical Guide: 1,2-Dichlorodisilane (ClH₂SiSiH₂Cl)

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Compound of Interest

Compound Name: 1,2-Dichlorodisilane

Cat. No.: B1257400

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, properties, and commercial availability of **1,2-Dichlorodisilane**. Due to its specialized nature, this compound is not readily available from major chemical suppliers and typically requires laboratory synthesis.

Physicochemical Properties

While extensive commercial data is unavailable, key properties of **1,2-Dichlorodisilane** have been characterized in scientific literature.

Property	Value	Reference
Molecular Formula	ClH ₂ SiSiH ₂ Cl	N/A
Stability	Stable for weeks at room temperature	[1]
Reactivity	Undergoes rapid H/Cl exchange and Si-Si cleavage with catalysts (e.g., AlCl ₃)	[1]

Synthesis and Purification

A high-yield, selective synthesis of **1,2-Dichlorodisilane** has been developed to avoid the complex mixtures produced by direct halogenation of disilane.[2] The primary method involves the electrophilic cleavage of a Si-Aryl bond.[2]

Experimental Protocol: Synthesis of 1,2-Dichlorodisilane

This protocol is based on the quantitative synthesis from a 1,2-di(1-naphthyl)disilane precursor.
[1]

Materials:

- 1,2-di(1-naphthyl)disilane
- Liquid Hydrogen Chloride (HCl)
- An appropriate reaction vessel for handling condensed gases

Procedure:

- 1,2-di(1-naphthyl)disilane is treated with liquid hydrogen chloride.
- The reaction proceeds to quantitatively yield **1,2-Dichlorodisilane** and naphthalene.[1]
- The resulting chlorodisilanes are then separated and purified.[1]

Purification Protocol

Method: Fractional Condensation

- The mixture of chlorodisilanes is subjected to fractional condensation to separate the desired **1,2-Dichlorodisilane** from byproducts.[1]

The following diagram illustrates the workflow for the synthesis and purification of **1,2-Dichlorodisilane**.

Caption: Workflow for the synthesis and purification of **1,2-Dichlorodisilane**.

Commercial Availability and Purity

Extensive searches of commercial chemical supplier databases did not yield any readily available sources for **1,2-Dichlorodisilane**. The compound is not listed as a stock item by major suppliers. This lack of commercial availability is likely due to its specialized nature and the probable need for on-demand synthesis.

It is important to distinguish **1,2-Dichlorodisilane** ($\text{ClH}_2\text{SiSiH}_2\text{Cl}$) from the commercially available 1,2-Dichlorotetramethyldisilane ($[\text{ClSi}(\text{CH}_3)_2]_2$). The latter is a different compound with distinct properties and applications.

For researchers requiring **1,2-Dichlorodisilane**, the most viable route of acquisition is through custom synthesis, either by contracting a specialized chemical synthesis company or by performing the synthesis in-house using the protocol outlined above. Purity of the custom-synthesized compound would be subject to the purification methods employed, with fractional condensation being a documented effective method.^[1]

Applications in Research and Development

1,2-Dichlorodisilane serves as a valuable precursor in organosilicon chemistry.^[2] Its two reactive Si-Cl bonds allow for further functionalization, making it a key building block for the synthesis of more complex disilanes and polysilanes.^[2] These materials are of interest for their potential applications in materials science and electronics.

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References

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